

Efficacy of Decontamination Agents Against 2-Chloroethyl Methyl Sulfide: A Comparative Guide

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Compound of Interest

Compound Name: 2-Chloroethyl methyl sulfide

Cat. No.: B1221215

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the efficacy of various decontamination agents against **2-Chloroethyl methyl sulfide** (CEMS), a simulant of the chemical warfare agent sulfur mustard. The data presented is derived from experimental studies and is intended to inform research and development efforts in the field of chemical decontamination.

Data Summary

The following table summarizes the quantitative efficacy of different decontamination agents against CEMS and its widely used simulant, 2-chloroethyl ethyl sulfide (CEES).

Decontamination Agent	Contaminant	Key Efficacy Data	Source
DS2	2-Chloroethyl methyl sulfide (CEMS)	Rapidly dehydrohalogenates CEMS to form vinyl elimination products. The presence of water decreases the reaction rate by changing the mechanism from elimination to a slower nucleophilic substitution.	
Dermal Decontamination Gel (DDGel)	2-Chloroethyl ethyl sulfide (CEES)	Removed >82% of CEES from the skin surface. Significantly lower residual CEES in skin layers compared to RSDL (e.g., 0.12% vs. 0.55% in stratum corneum).	
Reactive Skin Decontamination Lotion (RSDL)	2-Chloroethyl ethyl sulfide (CEES)	Removed >82% of CEES from the skin surface.	
Titanate Nanoscrolls	2-Chloroethyl ethyl sulfide (CEES)	Decomposition of CEES observed via hydrolysis.	

Zirconium Dioxide (ZrO ₂) Nanoparticles	2-Chloroethyl ethyl sulfide (CEES)	Pseudo-first-order reaction with a rate constant (k) of 0.178–0.107 h ⁻¹ and a half-life (t _{1/2}) of 3.87–6.43 h.
Helium Atmospheric Pressure Plasma Jet (APPJ)	2-Chloroethyl ethyl sulfide (CEES)	Complete decontamination of 4.53 mg/cm ² of CEES in 2.5 minutes. The primary reaction mechanism is through hydroxyl radicals (·OH).
UiO-66S (Metal-Organic Framework)	2-Chloroethyl ethyl sulfide (CEES)	Gas-phase decomposition with an estimated half-life (t _{1/2}) of 1.34 hours.

Experimental Protocols

Detailed experimental protocols are crucial for the replication and validation of scientific findings. Below are summaries of the methodologies employed in the cited studies.

Decontamination of CEMS with DS2

- **Objective:** To monitor the reaction of CEMS with the standard military decontaminant, DS2.
- **Methodology:** ¹³C Nuclear Magnetic Resonance (NMR) spectroscopy was used to monitor the reactions. The study investigated the reaction with and without the presence of water to determine its effect on the decontamination process.
- **Analysis:** The ¹³C NMR spectra were analyzed to identify the reaction products and understand the reaction mechanism. The disappearance of CEMS peaks and the appearance of new peaks corresponding to elimination or substitution products were tracked over time.

In Vitro Skin Decontamination of CEES with DDGel and RSDL

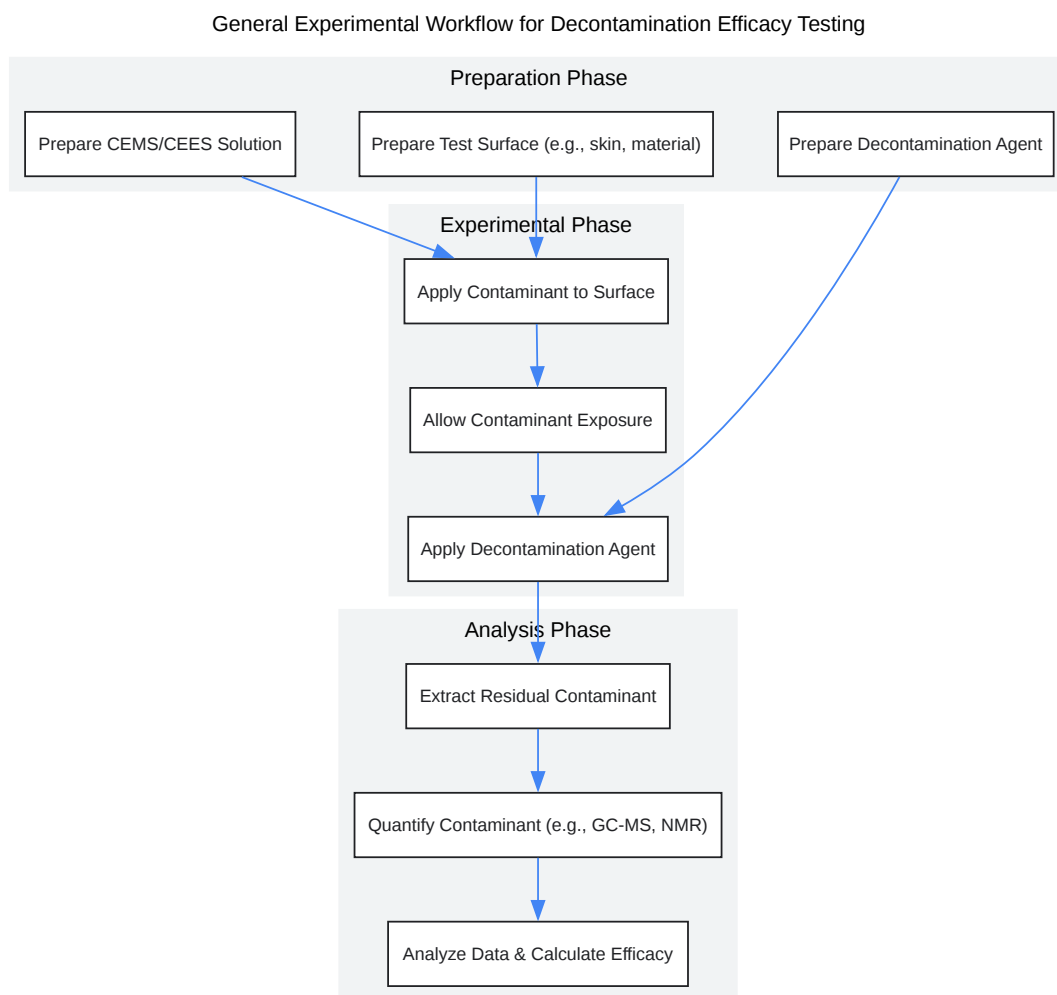
- **Objective:** To compare the efficiency of DDGel and RSDL for in vitro human skin decontamination of CEES.
- **Methodology:** The experiments were conducted using in vitro human skin models mounted on Flow-Through diffusion cells. ^{14}C -labeled CEES was applied to the skin. After a set exposure time, the decontamination agents were applied.
- **Analysis:** The amount of ^{14}C -CEES removed from the skin surface was quantified by measuring radioactivity with a liquid scintillation spectrometer. The residual CEES in different skin layers (stratum corneum, viable epidermis, dermis) and the amount that permeated through the skin (systemic absorption) were also measured.

Decontamination of CEES using Helium Atmospheric Pressure Plasma Jet (APPJ)

- **Objective:** To evaluate the effectiveness of APPJ for the surface decontamination of CEES.
- **Methodology:** A specific amount of CEES (4.53 mg/cm^2) was applied to a surface. The surface was then treated with a helium APPJ at a maximum voltage of 7 kV and a helium flow rate of 4 L/min.
- **Analysis:** The decontamination process was monitored to determine the time required for complete removal of CEES. The reaction byproducts, such as 2-Hydroxyethyl ethyl sulfide, 2-Chloroethyl ethyl sulfoxide, and 2-Chloroethyl ethyl sulfone, were identified to understand the reaction mechanism.

Visualizing the Experimental Workflow

The following diagram illustrates a generalized experimental workflow for evaluating the efficacy of decontamination agents against CEES or its simulants.



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Caption: A generalized workflow for testing the efficacy of decontamination agents.

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